

Bis(2-ethylhexyl) isophthalate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-ethylhexyl) isophthalate*

Cat. No.: *B086684*

[Get Quote](#)

An In-depth Technical Guide on **Bis(2-ethylhexyl) Isophthalate**

This guide provides a focused overview of the fundamental physicochemical properties of **Bis(2-ethylhexyl) isophthalate**, a compound of interest to researchers, scientists, and professionals in drug development.

Core Chemical Data

Bis(2-ethylhexyl) isophthalate, an organic compound, is primarily utilized as a plasticizer.^[1] Its core chemical identifiers and properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₈ O ₄	^[2] ^[3] ^[4] ^[5] ^[6]
Molecular Weight	390.6 g/mol	^[2] ^[3]
	390.56 g/mol	^[4] ^[6]
	390.5561 g/mol	^[5]
IUPAC Name	bis(2-ethylhexyl) benzene-1,3-dicarboxylate	^[2]
CAS Number	137-89-3	^[4] ^[5] ^[6]

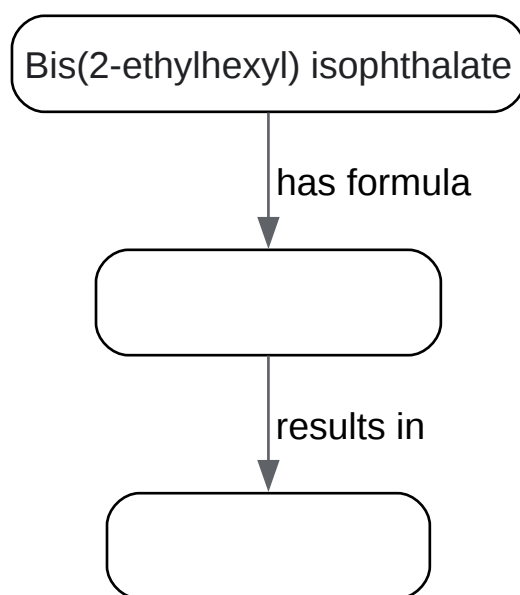
Synonyms

This compound is also known by several other names in literature and commerce, including:

- Dioctyl isophthalate[2][5]
- Di-2-ethylhexyl isophthalate[2][5]
- Isophthalic acid, bis(2-ethylhexyl) ester[2][5]
- Flexol plasticizer 380[2][5]

Logical Relationship of Identifiers

The relationship between the common name, its molecular formula, and its molecular weight is fundamental to its chemical identity. This can be visualized as a direct hierarchy.



[Click to download full resolution via product page](#)

Chemical Identity Hierarchy

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. specialchem.com [specialchem.com]
- 2. Bis(2-ethylhexyl) isophthalate | C₂₄H₃₈O₄ | CID 8733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Bis(2-ethylhexyl) Isophthalate, Analytical Standard Grade, Best Price Mumbai [nacchemical.com]
- 4. labsolu.ca [labsolu.ca]
- 5. 1,3-Benzenedicarboxylic acid, bis(2-ethylhexyl) ester [webbook.nist.gov]
- 6. Bis(2-ethylhexyl) isophthalate analytical standard 137-89-3 [sigmaaldrich.com]
- To cite this document: BenchChem. [Bis(2-ethylhexyl) isophthalate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086684#bis-2-ethylhexyl-isophthalate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

